

Eudesmane Sesquiterpenoids: A Comprehensive Technical Guide to Natural Sources, Distribution, and Analysis

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Compound of Interest

Compound Name: Eudesmane K

Cat. No.: B1164411

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Introduction

Eudesmane sesquiterpenoids are a large and structurally diverse class of bicyclic natural products characterized by a decalin core. These compounds are widespread in the plant kingdom and have garnered significant attention from researchers due to their wide range of biological activities, including anti-inflammatory, anticancer, antimicrobial, and neuroprotective effects.[1][2][3] This technical guide provides a detailed overview of the natural sources, distribution, and experimental protocols for the isolation and characterization of eudesmane sesquiterpenoids, with a focus on providing actionable information for researchers, scientists, and drug development professionals. It is important to note that while this guide covers the broad class of eudesmane sesquiterpenoids, specific information regarding a compound designated as "**eudesmane K**" is not readily available in the current scientific literature, suggesting it may be a very rare or novel compound.

Natural Sources and Distribution

Eudesmane sesquiterpenoids are predominantly found in higher plants, particularly within the Asteraceae (daisy family) and Meliaceae (mahogany family).[1][4] They have also been isolated from other plant families such as Zingiberaceae, Pittosporaceae, and Apiaceae, as well as from some fungi and cyanobacteria. The distribution of these compounds can vary significantly between different plant species and even between different tissues of the same plant, such as the leaves, stems, roots, and fruits.

Quantitative Distribution of Eudesmane Sesquiterpenoids in Various Plant Species

The following table summarizes the natural sources of various eudesmane sesquiterpenoids, the plant part from which they were isolated, and in some cases, the percentage of the compound in the essential oil.

Plant Species	Family	Plant Part	Isolated Eudesmane Sesquiterpenoids	Quantitative Data (if available)	Reference
Artemisia lavandulaefolia	Asteraceae	Aerial parts	Artemilavanins A-F	-	
Salvia plebeia	Lamiaceae	Aerial parts	Sapleudesone	-	
Lindera strychnifolia	Lauraceae	Root	Linderolide U, Linderolide V	-	
Alpinia oxyphylla	Zingiberaceae	Fruits	7 α -hydroperoxyeudesma-3,11-dien-2-one, 7 β -hydroperoxyeudesma-3,11-dien-2-one	-	
Prangos heyneana	Apiaceae	Aerial parts	3,7(11)-eudesmadien-2-one	16.1% of essential oil	
Dysoxylum densiflorum	Meliaceae	Fruits	Dysoxydenones M-S (noreudesmanes)	-	
Pittosporum lenticellatum	Pittosporaceae	Leaves	Pitlencosides A-Y (eudesmane glycosides)	-	
Atractylodes chinensis	Asteraceae	Rhizomes	β -eudesmol, hinesol, atractylon	High relative ratio of β -	

			eudesmol in essential oil
Guarea guidonia	Meliaceae	Leaves	Eudesma- 5,7-diene, β - selinene, (+)- eudesma- 4,11-diene

Experimental Protocols

The isolation and structural elucidation of eudesmane sesquiterpenoids involve a combination of chromatographic and spectroscopic techniques. The general workflow typically begins with the extraction of dried plant material, followed by fractionation and purification of the target compounds.

General Extraction and Isolation Procedure

- **Extraction:** Dried and powdered plant material is typically extracted with organic solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol, to obtain crude extracts.
- **Fractionation:** The crude extracts are subjected to preliminary fractionation using techniques like column chromatography over silica gel or by employing centrifugal partition chromatography (CPC).
- **Purification:** Active fractions are further purified by preparative high-performance liquid chromatography (HPLC) to isolate pure compounds. For volatile eudesmanoids in essential oils, preparative capillary gas chromatography (PCGC) can be utilized for rapid, one-step isolation.

Structural Elucidation

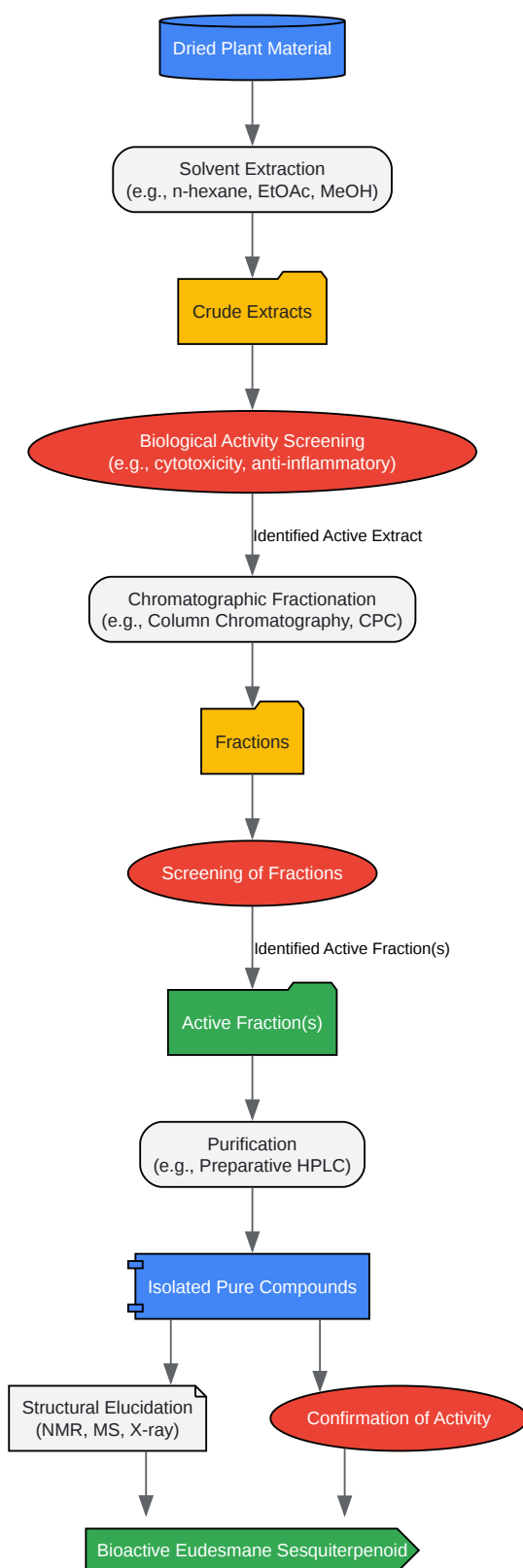
The chemical structures of isolated eudesmane sesquiterpenoids are determined using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the molecular formula of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of 1D (^1H , ^{13}C) and 2D NMR (COSY, HSQC, HMBC, NOESY) experiments are conducted to elucidate the planar structure and relative stereochemistry of the molecule.
- X-ray Crystallography: For crystalline compounds, single-crystal X-ray diffraction provides unambiguous determination of the absolute configuration.
- Circular Dichroism (CD) Spectroscopy: Electronic circular dichroism (ECD) spectra, often in conjunction with quantum chemical calculations, can be used to determine the absolute stereochemistry of chiral molecules.

Bioassay-Guided Isolation Workflow

A common strategy for discovering new bioactive eudesmane sesquiterpenoids is through bioassay-guided isolation. This approach involves systematically screening crude extracts and their fractions for a specific biological activity to guide the purification of the active constituents.



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